

A Comprehensive Technical Guide to 2-(1,2-Benzisoxazol-3-yl)acetic Acid

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Compound of Interest

Compound Name: 2-(1,2-Benzisoxazol-3-yl)acetic acid

Cat. No.: B189195

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of **2-(1,2-Benzisoxazol-3-yl)acetic acid**, a key heterocyclic compound utilized in pharmaceutical and agrochemical research. It covers the compound's fundamental chemical identity, physicochemical properties, synthesis protocols, and its role as a versatile building block in medicinal chemistry.

Chemical Identity and Structure

2-(1,2-Benzisoxazol-3-yl)acetic acid is a synthetic compound featuring a benzisoxazole core fused to a benzene ring, with an acetic acid group attached at the 3-position. Its formal IUPAC name is 2-(1,2-benzoxazol-3-yl)acetic acid[1][2].

Chemical Structure:

SMILES representation: C1=CC=C2C(=C1)C(=NO2)CC(=O)O[2]

Physicochemical and Pharmacological Data

The properties of **2-(1,2-Benzisoxazol-3-yl)acetic acid** are summarized below. This data is crucial for its application in synthesis, formulation, and biological screening.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
IUPAC Name	2-(1,2-benzoxazol-3-yl)acetic acid	[1][2]
CAS Number	4865-84-3	[1][2][3][4][5]
Molecular Formula	C ₉ H ₇ NO ₃	[1][2][3][4]
Molecular Weight	177.16 g/mol	[2][3][4][6]
Synonyms	1,2-Benzisoxazole-3-acetic acid, Benzo[d]isoxazol-3-yl-acetic acid	[1][2][5]
InChI Key	BVSIAYQIMUUCRW-UHFFFAOYSA-N	[2][4][7]

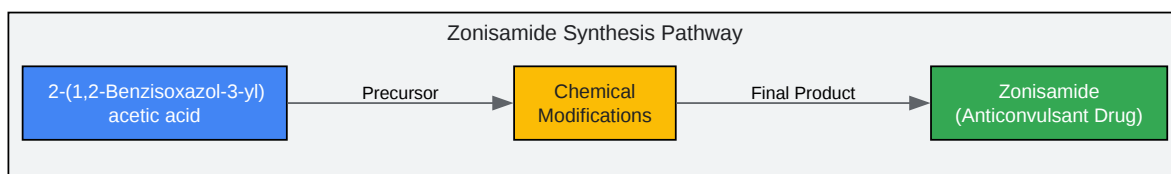
Table 2: Physical and Chemical Properties

Property	Value	Reference
Physical Form	Solid, powder to crystal	[4][7]
Color	White to Light yellow to Light orange	[4]
Melting Point	123 °C	[7][8]
Boiling Point	377.3 ± 17.0 °C (Predicted)	[4][7][8]
Density	1.394 ± 0.06 g/cm ³ (Predicted)	[4][8]
pKa	3.60 ± 0.30 (Predicted)	[4]
Solubility	Soluble in Methanol	[4][8]
Storage	2-8°C, sealed, away from moisture	[4][5][7]

Role in Pharmaceutical Synthesis

2-(1,2-Benzisoxazol-3-yl)acetic acid is a significant intermediate in the synthesis of various pharmaceuticals.[9] Its most notable application is as a key precursor in the production of Zonisamide, a sulfonamide anticonvulsant agent used to treat epilepsy.[4][10][11] The benzisoxazole scaffold is recognized as a "privileged structure" in drug design, appearing in compounds developed for a range of therapeutic areas including antipsychotic, anticancer, antimicrobial, and anti-inflammatory applications.[12][13][14]

The logical workflow for its primary application is visualized below.



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Caption: Role of **2-(1,2-Benzisoxazol-3-yl)acetic acid** as a key intermediate for Zonisamide.

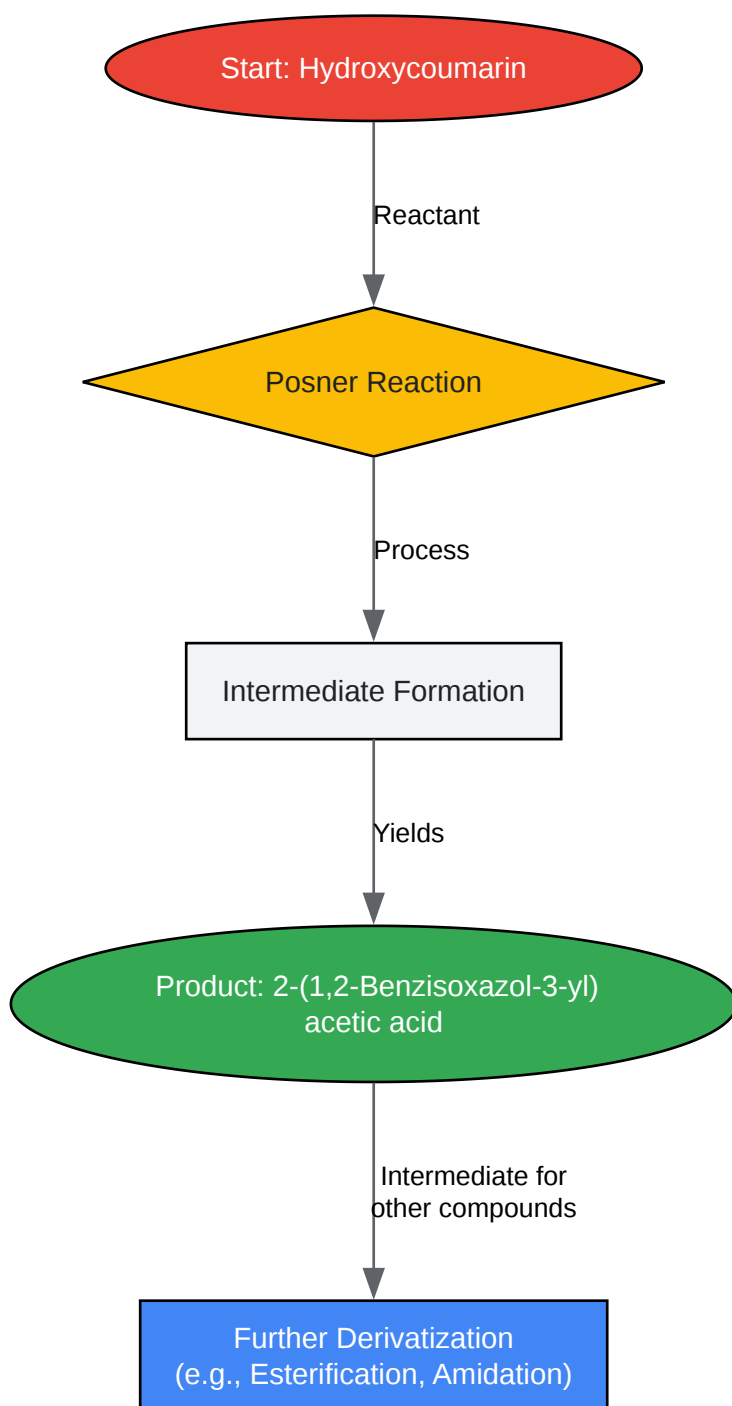
Experimental Protocols: Synthesis

The synthesis of **2-(1,2-benzisoxazol-3-yl)acetic acid** and its derivatives can be achieved through several established methods. A common approach involves the cyclization of hydroxylated precursors.

Method 1: Synthesis from Hydroxycoumarins (Posner Reaction)

A reported methodology involves the synthesis of 1,2-benzisoxazole-3-acetic acid from hydroxycoumarins via the Posner reaction.[15] This method serves as a foundational step for creating various derivatives.

The general workflow for this synthesis is outlined below.



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Caption: Generalized workflow for the synthesis of the target compound from hydroxycoumarins.

Protocol Details:

- **Reaction Setup:** The specific hydroxycoumarin starting material is subjected to conditions characteristic of the Posner reaction.
- **Intermediate Processing:** The resulting product from the Posner reaction is processed to yield 1,2-benzisoxazol-3-acetic acid.[\[15\]](#)
- **Derivatization (Optional):** The acetic acid product can be further modified. For instance, refluxing with methyl acetate in the presence of an acid catalyst (e.g., sulfuric acid) yields the corresponding methyl ester, methyl 1,2-benzisoxazol-3-yl acetate.[\[15\]](#) This ester can then be reduced using agents like LiAlH_4 to produce 2-(1,2-benzisoxazol-3-yl)ethanol.[\[15\]](#)

Method 2: One-Pot Synthesis of 1,2-Benzisoxazole Core

An alternative efficient method for creating the 1,2-benzisoxazole core involves an in situ oxime formation followed by internal cyclization. This one-pot synthesis is advantageous for its simplicity and potential for large-scale production.

Protocol Details:

- **Oxime Formation:** A suitable ketone intermediate is reacted with a hydroxylamine source (e.g., hydroxylamine sulfate) in the presence of a base like potassium hydroxide. This generates the oxime in situ.
- **Cyclization:** The generated oxime undergoes an intramolecular cyclization reaction, forming the stable 1,2-benzisoxazole ring system.
- **Hydrolysis:** Subsequent alkaline hydrolysis can be used to deprotect other functional groups if necessary, yielding the final benzisoxazole derivative.

Biological and Pharmacological Context

The 1,2-benzisoxazole moiety is a cornerstone in the development of biologically active compounds. Derivatives have shown a wide spectrum of activities:

- **Anticancer:** Certain 2-arylbenzoxazole acetic acid derivatives have demonstrated promising cytotoxic activity against cancer cell lines such as MCF-7 (breast cancer) and HCT-116 (colon cancer).[\[12\]](#)

- Antimicrobial: A naturally occurring 1,2-benzisoxazole, 3,6-dihydroxy-1,2-benzisoxazole, has shown potent antibiotic activity against multi-drug resistant *Acinetobacter baumannii*.^[14]
- Neurological: Beyond Zonisamide, other 1,2-benzisoxazole derivatives have been investigated as potential antipsychotics (D2/5-HT2 antagonists), antidepressants (monoamine oxidase inhibitors), and as potent inhibitors of acetylcholinesterase for treating memory dysfunction.^[13]

The diverse biological activities highlight the importance of **2-(1,2-Benzisoxazol-3-yl)acetic acid** as a foundational scaffold for combinatorial chemistry and drug discovery campaigns.

Safety and Handling

According to its GHS classification, **2-(1,2-Benzisoxazol-3-yl)acetic acid** is harmful if swallowed and causes skin and serious eye irritation.^{[2][16]} It may also cause respiratory irritation.^[16] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this compound.^[16] Work should be conducted in a well-ventilated area.

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